

Available Information on Panthenyl Ethyl Ether

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Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

Cat. No.: S569013

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While synthetic details are unavailable, here is what is known about this compound:

- **Chemical Nature: Panthenyl Ethyl Ether**, known chemically as (+)-N-(3-Ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutyramide, is a synthetic derivative of Panthenol (Pro-Vitamin B5) [1].
- **Primary Functions in Cosmetics:** Its key functions in cosmetic formulations are as an **antistatic agent** and a **hair conditioning agent** [1].
- **Safety Profile:** It is generally considered safe for topical use, with a comedogenicity rating of 0 (non-pore-clogging). Potential side effects are typically mild and include redness, itching, or rash [1].
- **Market Context:** The market for **Panthenyl Ethyl Ether** is growing, driven by demand in cosmetics and personal care, with projections estimating it will reach USD 500 Million by 2033 [2].

Insights from Solvent-Free Synthesis of Other Compounds

The principles of solvent-free synthesis can be applied from research on other molecules. The table below summarizes optimized parameters for the solvent-free synthesis of two flavor esters, which share the ester functional group with **Panthenyl Ethyl Ether**.

Table: Optimized Conditions for Solvent-Free Synthesis of Flavor Esters [3]

Reaction Parameter	Nonyl Caprylate	Ethyl Valerate
Catalyst	Immobilized Lipase	Immobilized Lipase

Reaction Parameter	Nonyl Caprylate	Ethyl Valerate
Catalyst Loading	25% (w/w of total substrate)	15% (w/w of total substrate)
Reaction Temperature	40 °C	40 °C
Reaction Time	5 hours	45 minutes
Agitation Speed	200 rpm	200 rpm
Reported Conversion	> 90%	> 80%

Furthermore, a 2022 study on the solvent-free synthesis of curcuminoids highlights the broader relevance of this approach. The research developed a green, optimized protocol that proceeds smoothly under solvent-free conditions, yielding moderate to excellent product yields with minimal workup. This study emphasizes the importance of understanding the reaction mechanism, which was investigated using synthetic, spectroscopic, and computational methods [4].

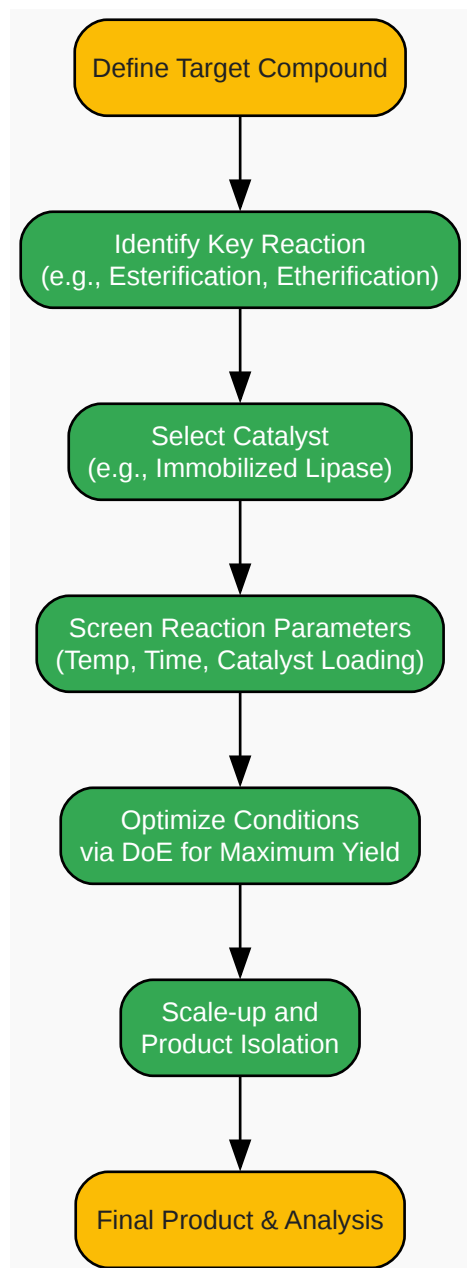
Suggested Research Direction

Given the lack of direct synthetic data, I suggest the following path to proceed with your research:

- **Explore Analogous Reactions:** The synthesis of **Panthenyl Ethyl Ether** likely involves the **ethoxylation of Panthenol** [1]. You can use this as a starting point to investigate solvent-free ethoxylation or etherification reactions in chemical literature databases.
- **Apply General Principles:** The parameters from the flavor ester synthesis [3]—such as the use of immobilized enzymes, moderate temperatures, and catalyst loading—provide an excellent template for designing your own experiments for a lipase-catalyzed solvent-free synthesis.
- **Consult Specialized Databases:** For a precise synthetic procedure, searching dedicated scientific databases like SciFinder, Reaxys, or Google Scholar using the terms "solvent-free synthesis" and "**Panthenyl ethyl ether**" or its chemical name "(+)-N-(3-Ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutyramide" is highly recommended.

workflow-solvent-free-synthesis

The following workflow diagram generalizes the key stages involved in developing a solvent-free synthetic process, based on the methodologies found in the search results.



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References

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